Advanced Characterization of Dehydrotoxicarol via LC-ESI-MS/MS

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Compound of Interest	
Compound Name:	*Dehydrotoxicarol*
CAS No.:	*59086-93-0*
Cat. No.:	*B157468*

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Application Note: AN-DTX-2024

Executive Summary

Dehydrotoxicarol (C23H20O7) is a naturally occurring rotenoid found in Derris and Tephrosia species.[1] While structurally related to the piscicide rotenone, **dehydrotoxicarol** possesses distinct pharmacological properties, including specific inhibition of Mitochondrial Complex I.

The Analytical Challenge: Quantifying **dehydrotoxicarol** is complicated by two factors:

- Structural Isomerism: It shares a molecular backbone with other rotenoids (e.g., deguelin, tephrosin), requiring high-resolution chromatographic separation.[1]
- Artifact Formation: Native toxicarol (C23H22O7) readily oxidizes to **dehydrotoxicarol** (C23H20O7) during extraction, leading to false-positive quantification.[1]

This guide provides a validated protocol for the direct LC-MS/MS characterization of **dehydrotoxicarol**, emphasizing the prevention of oxidative artifacts and the use of diagnostic Retro-Diels-Alder (RDA) fragmentation ions for definitive identification.

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Chemical Identity & Properties

Property	Specification
IUPAC Name	(6a,12a-dehydro)-11-hydroxy-2,3,9-trimethoxy-6a,12a-dihydro-6H-chromeno[3,4-b]chromen-12-one
Molecular Formula	$C_{23}H_{20}O_7$
Exact Mass	408.1210 Da
Precursor Ion (ESI+)	$[M+H]^+$ = 409.128
Key Structural Feature	6a,12a-unsaturation (planar B/C ring junction)
Solubility	Soluble in Chloroform, Ethyl Acetate, DMSO; Insoluble in Water

Experimental Protocols

3.1 Sample Preparation (Artifact-Free Extraction)

Objective: Extract **dehydrotoxicarol** while preventing the artificial oxidation of toxicarol.

Reagents:

- Extraction Solvent: Methanol:Dichloromethane (1:1 v/v).[1][2][3]
- Antioxidant: 0.1% Butylated Hydroxytoluene (BHT) (Critical for stability).[1]

Protocol:

- Grinding: Cryogenically grind 100 mg of dried root material (liquid nitrogen) to prevent heat-induced oxidation.
- Extraction: Add 5 mL of Extraction Solvent + BHT immediately.
- Sonication: Sonicate for 10 minutes at <20°C (ice bath). Note: Extended sonication generates heat and degrades rotenoids.
- Centrifugation: 10,000 x g for 5 mins at 4°C.

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- Filtration: Filter supernatant through a 0.22 µm PTFE syringe filter into an amber vial.
- Dilution: Dilute 1:10 with Mobile Phase A prior to injection.

3.2 LC-MS/MS Conditions

System: UHPLC coupled to Triple Quadrupole MS (e.g., Agilent 6400 or Sciex Triple Quad).[1]

Chromatography (LC):

- Column: C18 Reverse Phase (e.g., Waters ACQUITY BEH C18, 2.1 x 100 mm, 1.7 µm).
  - Why: High surface area required to resolve **dehydrotoxicarol** from the closely eluting deguelin.[1]
- Mobile Phase A: 0.1% Formic Acid in Water (Protonation source).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 35°C.

Gradient Profile:

Time (min)	% B (ACN)	Event
0.0	**40**	**Initial Hold**
1.0	40	Isocratic equilibration
8.0	90	Linear Gradient (Elution)
10.0	90	Wash

| 10.1 | 40 | Re-equilibration |[1]

Mass Spectrometry (MS) Parameters:

- Ionization: Electrospray Ionization (ESI) – Positive Mode.[1][4]

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- Capillary Voltage: 3500 V.
- Drying Gas: 10 L/min at 325°C.
- Nebulizer: 45 psi.[1]

MRM Transitions (Quantification & Qualification):

Compound	Precursor (m/z)	Product (m/z)	CE (eV)	Type
Dehydrotoxicarol	409.1	203.1	**25**	**Quantifier (RDA Fragment)**
	409.1	189.0	35	Qualifier (Demethylation)

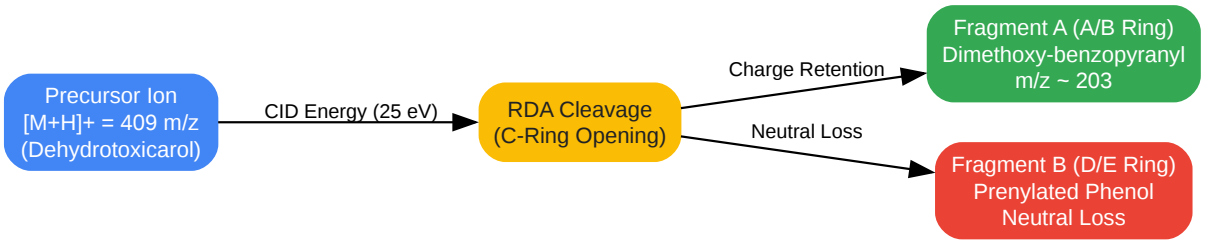
| | 409.1 | 377.1 | 15 | Qualifier (Loss of CH_3OH) |[1]

Mechanism of Fragmentation (Data Interpretation)

The identification of **dehydrotoxicarol** relies on the characteristic Retro-Diels-Alder (RDA) cleavage of the C-ring.[1] Unlike rotenone, the 6a,12a-double bond in **dehydrotoxicarol** alters the fragmentation energetics, favoring the formation of the A/B ring cation.

Fragmentation Pathway Diagram

The following diagram illustrates the critical RDA cleavage pathway used for MS/MS confirmation.



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Caption: Figure 1. ESI+ Fragmentation pathway of **Dehydrotoxicarol** showing the diagnostic Retro-Diels-Alder (RDA) cleavage yielding the m/z 203 quantifier ion.[1]

Analytical Logic (Self-Validation)

To confirm the peak is **Dehydrotoxicarol** and not an isomer:

- Retention Time Check: **Dehydrotoxicarol** elutes earlier than Rotenone due to the planar structure and increased polarity from the 11-OH group.[1]
- Ion Ratio Validation: The ratio of the 203.1 (Quant) to 189.0 (Qual) transition must remain constant (±15%) across the peak width.
- Artifact Check: If the peak area increases over time in the autosampler, your sample is oxidizing.[1] Re-prepare with fresh BHT.

Workflow Summary

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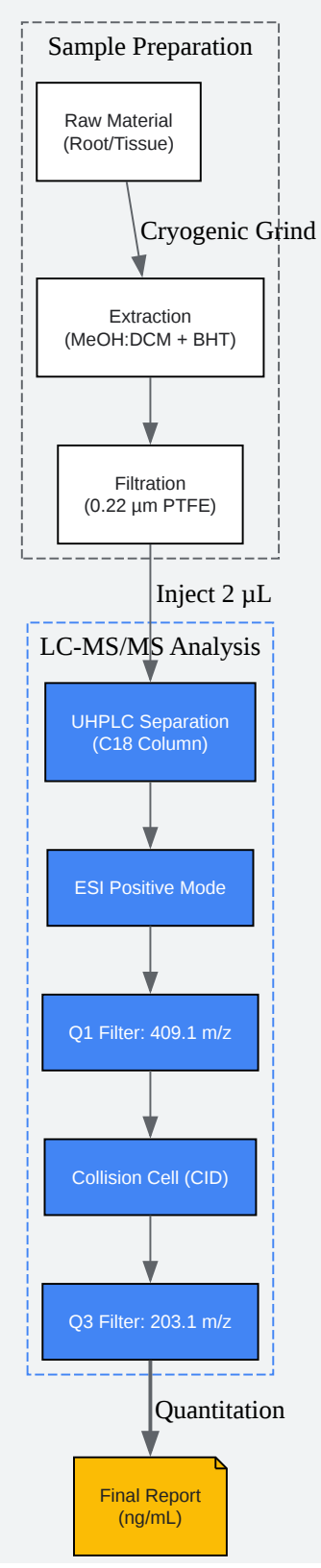

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Caption: Figure 2. End-to-end analytical workflow for **Dehydrotoxicarol** quantification, emphasizing antioxidant protection during extraction.

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